

Physical characteristics of 1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione

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Compound of Interest

Compound Name: 1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione

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A Technical Guide to 1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical characteristics of **1-(2-hydroxyphenyl)-3-phenylpropane-1,3-dione**, a molecule of interest in various chemical and pharmaceutical research fields.

Core Physical and Chemical Properties

1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione is a dihydrochalcone, a class of compounds with a three-carbon α,β -unsaturated carbonyl system.^[1] It presents as a yellow crystalline powder.^{[1][2]} This compound has been isolated from natural sources, including the stem bark of *Millettia ovalifolia* and the root bark of *Pongamia pinnata*.^{[1][2]}

The table below summarizes the key physical and chemical properties of this compound.

Property	Value	Source(s)
IUPAC Name	1-(2-hydroxyphenyl)-3-phenylpropane-1,3-dione	[3]
Synonyms	o-Hydroxydibenzoylmethane, 2-Hydroxydibenzoylmethane, Benzoyl(2-hydroxybenzoyl)methane	[1][3]
CAS Number	1469-94-9	[1][4][5][6]
Molecular Formula	C ₁₅ H ₁₂ O ₃	[1][3][4][5]
Molecular Weight	240.25 g/mol	[1][4]
Appearance	Yellow crystalline powder	[1][2]
Melting Point	118-122 °C	[6][7][8][9]
Boiling Point	421.0 ± 25.0 °C (Predicted)	[2][4]
Solubility	Soluble in ether, chloroform, and aqueous sodium hydroxide; Insoluble in water. [10]	[10]
pKa	7.80 ± 0.30 (Predicted)	[2]

Spectroscopic and Structural Data

Spectroscopic analysis is crucial for the identification and characterization of **1-(2-hydroxyphenyl)-3-phenylpropane-1,3-dione**.

- ¹H NMR, ¹³C NMR, FT-IR, and Mass Spectrometry data are available for this compound.[3]
[11][12][13]
- The compound exists in two enolic tautomeric forms where the hydroxyl and phenolic protons are linked to the ketonic oxygen atom via hydrogen bonds.[1][2]
- It has been reported to crystallize in the triclinic space group.[1][2]

Experimental Protocols

3.1. Synthesis

A common method for the synthesis of **1-(2-hydroxyphenyl)-3-phenylpropane-1,3-dione** is through the benzylation of ortho-hydroxyacetophenone in pyridine.[1][2] Other synthesis strategies have also been explored, including a one-pot method for producing related 3-fluoroflavones from this compound.[14]

3.2. Characterization Workflow

The following diagram outlines a typical workflow for the physical and structural characterization of synthesized **1-(2-hydroxyphenyl)-3-phenylpropane-1,3-dione**.

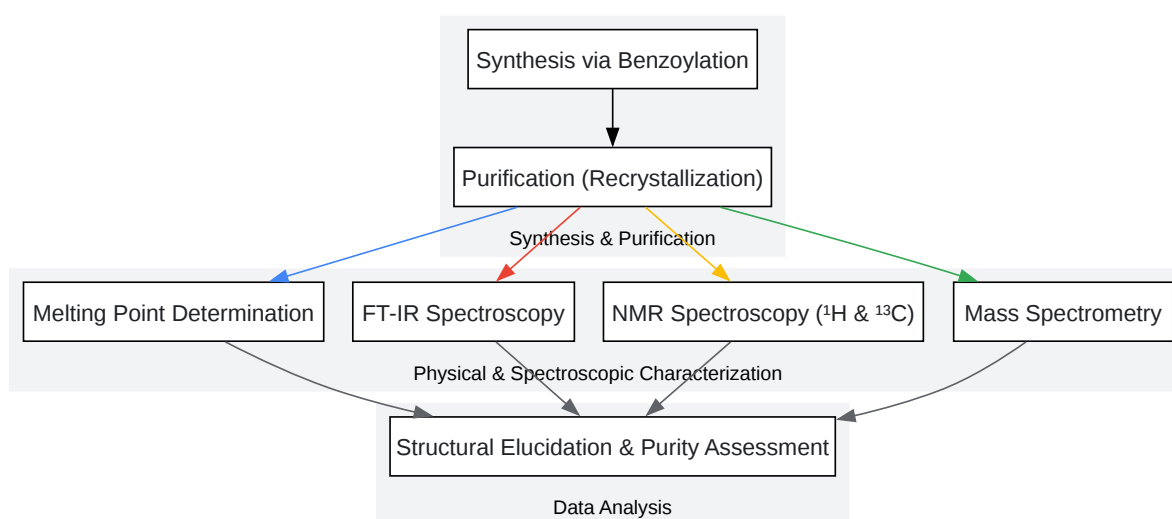


Figure 1: Experimental Workflow for Characterization

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A typical experimental workflow for compound characterization.

Detailed Methodologies:

- **Melting Point Determination:** A calibrated melting point apparatus should be used. A small amount of the purified, dry crystalline powder is packed into a capillary tube and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the material is recorded.
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** An FT-IR spectrum can be obtained using the Attenuated Total Reflectance (ATR) technique. A small amount of the sample is placed on the ATR crystal, and the spectrum is recorded over a suitable range (e.g., 4000-400 cm^{-1}). Key vibrational modes to identify include O-H stretching of the phenol, C=O stretching of the dione, and aromatic C=C stretching.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **Sample Preparation:** The compound is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - **^1H NMR:** Provides information on the number of different types of protons and their neighboring environments.
 - **^{13}C NMR:** Provides information on the number of different types of carbon atoms in the molecule.
- **Mass Spectrometry (MS):** Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) can be used to determine the molecular weight of the compound and to study its fragmentation pattern, further confirming its structure.^{[3][12]}

Biological and Chemical Reactivity

1-(2-Hydroxyphenyl)-3-phenylpropane-1,3-dione serves as a starting material for the synthesis of various other compounds. For instance, it can be cyclized to form novel 1,2-benzoxaphosphinines by reacting with phosphorus halides.^{[15][16]} This reactivity highlights its potential as a versatile building block in medicinal chemistry and materials science.

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